

Application Notes and Protocols: A-419259 Trihydrochloride In Vitro Kinase Assay

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Abstract

A-419259 trihydrochloride is a potent, second-generation pyrrolo-pyrimidine inhibitor of the Src family of non-receptor tyrosine kinases (SFKs).[1][2] It demonstrates high selectivity for SFKs, which are key regulators of various cellular processes, including proliferation, differentiation, motility, and adhesion.[1] Dysregulation of SFK signaling is implicated in the progression of several cancers. This document provides a detailed protocol for an in vitro kinase assay to determine the inhibitory activity of A-419259 trihydrochloride using the ADP-Glo™ Kinase Assay, and summarizes its inhibitory constants (IC₅₀) against various kinases.

Introduction

The Src family of kinases (SFKs) are crucial transducers of extracellular signals, playing a pivotal role in signal transduction downstream of receptor tyrosine kinases, G-protein coupled receptors, and integrins. Their activation initiates signaling cascades that influence fundamental cellular functions.[1] A-419259 trihydrochloride has been identified as a potent inhibitor of several SFK members, including Src, Lck, Lyn, and Hck.[3][4][5] This makes it a valuable tool for studying SFK-mediated signaling pathways and a potential candidate for therapeutic development. The following application note details a robust and reliable in vitro method to quantify the inhibitory potency of A-419259 trihydrochloride.



Data Presentation

The inhibitory activity of A-419259 trihydrochloride against a panel of kinases is summarized in Table 1. The half-maximal inhibitory concentration (IC₅₀) is a measure of the inhibitor's potency.

Kinase	IC50 (nM)	Family
Hck	0.43	Src Family
Lck	<3	Src Family
Lyn	<3	Src Family
Src	9	Src Family
c-Abl	3000	Abl Family
PKC	>33,000	Ser/Thr Kinase

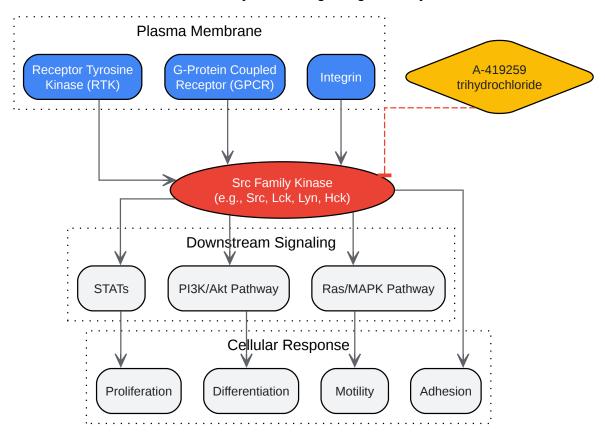
Table 1: IC₅₀ values of A-419259 trihydrochloride against a panel of kinases. Data compiled from multiple sources.[3][4]

Signaling Pathway

SFKs are integral components of numerous signaling pathways. A simplified representation of a generic SFK signaling pathway is depicted below. Upon activation by upstream signals (e.g., growth factor receptors), SFKs phosphorylate downstream substrates, initiating cascades that regulate key cellular processes.



Src Family Kinase Signaling Pathway





In Vitro Kinase Assay Workflow



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